

# Application Notes and Protocols: Triallyl Cyanurate (TAC) in Ethylene-Propylene-Diene (EPDM) Rubber

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## Compound of Interest

Compound Name: Triallyl cyanurate

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## Introduction

Ethylene-propylene-diene monomer (EPDM) rubber is a synthetic elastomer valued for its excellent resistance to heat, ozone, weather, and a wide range of chemicals. To achieve these desirable properties, EPDM must be crosslinked, a process commonly known as curing or vulcanization. Peroxide curing is a prevalent method for crosslinking EPDM, as it forms stable carbon-carbon (C-C) crosslinks, leading to superior thermal stability and compression set resistance compared to traditional sulfur vulcanization.[1]

However, peroxide curing of EPDM can be inefficient and may lead to undesirable side reactions, such as polymer chain scission.[2][3] To counteract these effects and enhance the crosslinking efficiency, coagents are incorporated into the rubber formulation. **Triallyl cyanurate** (TAC) is a highly effective, trifunctional coagent widely used in the peroxide curing of EPDM.[4][5][6] It actively participates in the crosslinking reaction to increase the crosslink density, improve mechanical properties, and enhance the overall performance of the EPDM vulcanizate.[7][8][9] This document provides detailed application notes and protocols for the use of TAC in EPDM rubber for research and development purposes.

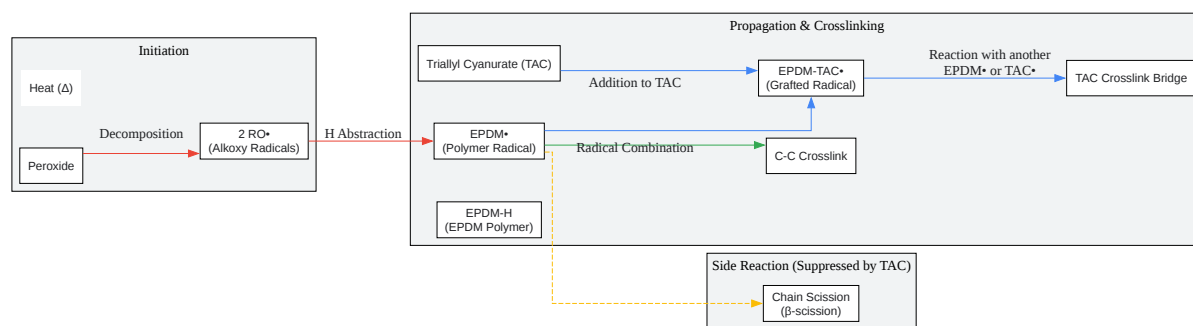
## Mechanism of Action of Triallyl Cyanurate (TAC)

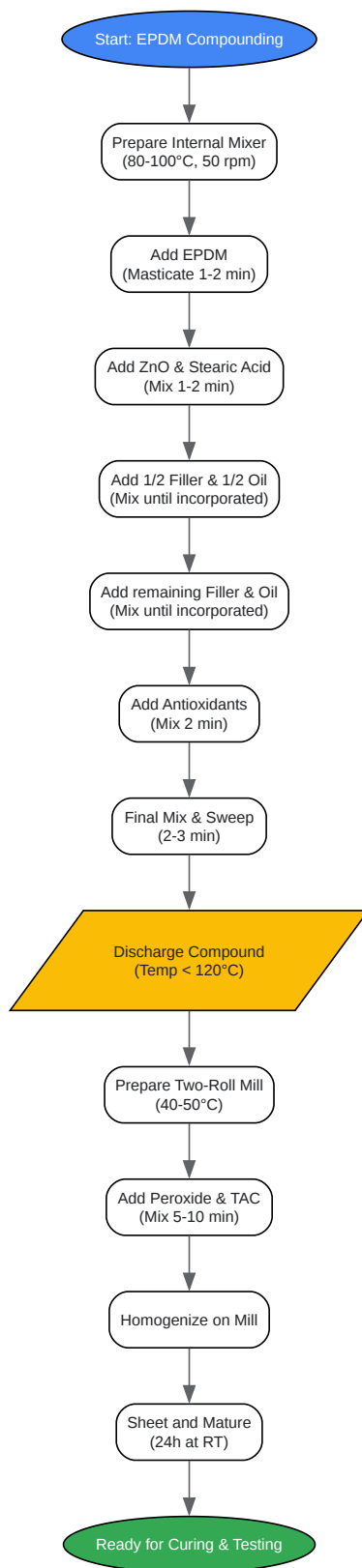
During peroxide curing, the peroxide decomposes at elevated temperatures to generate free radicals. These radicals abstract hydrogen atoms from the EPDM polymer backbone, creating polymer radicals. In the absence of a coagent, these polymer radicals primarily combine to form C-C crosslinks. However, chain scission can also occur, particularly at tertiary carbon atoms, which reduces the crosslink density and degrades mechanical properties.[\[2\]](#)[\[7\]](#)

**Triallyl cyanurate (TAC)** mitigates these issues and enhances the crosslinking process through a multi-step mechanism:

- **Radical Addition:** The highly reactive allyl groups of TAC readily react with the polymer radicals. This grafts the TAC molecule onto the EPDM chain.
- **Homopolymerization and Crosslinking:** The remaining allyl groups on the grafted TAC molecule can then react with other polymer radicals or undergo homopolymerization, forming bridges between EPDM chains.[\[2\]](#)[\[7\]](#) This creates a more complex and robust crosslinked network.
- **Suppression of Chain Scission:** By providing a more favorable reaction pathway for the polymer radicals, TAC effectively competes with the chain scission reaction, preserving the molecular weight of the polymer and improving the overall efficiency of the curing process.[\[2\]](#)[\[3\]](#)

The incorporation of TAC leads to a higher crosslink density, resulting in a vulcanizate with improved mechanical strength, hardness, and thermal stability.[\[5\]](#)[\[8\]](#)





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